

Technical Monograph: N,3,5-Trihydroxybenzamide (3,5-DHBA)

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Compound of Interest

Compound Name: *N,3,5-trihydroxybenzamide*

CAS No.: 30697-84-8

Cat. No.: B1628004

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Executive Summary

Compound Identity: **N,3,5-Trihydroxybenzamide** (also known as 3,5-Dihydroxybenzohydroxamic Acid or 3,5-DHBA).^{[1][2]} CAS Registry Number: 30697-84-8
Molecular Formula: C₇H₇NO₄ Molecular Weight: 169.13 g/mol Primary Class: Hydroxamic Acid / Resorcinol Derivative.

This technical guide provides a comprehensive analysis of **N,3,5-trihydroxybenzamide**, a structural isomer of the experimental chemotherapeutic agent Didox (N,3,4-trihydroxybenzamide). While often overshadowed by its catechol-bearing congeners (Didox and Trimidox), 3,5-DHBA serves as a critical probe in Structure-Activity Relationship (SAR) studies targeting Ribonucleotide Reductase (RNR). Its unique meta-dihydroxy (resorcinol) substitution pattern alters its radical scavenging potential and iron-chelating thermodynamics compared to the ortho-dihydroxy (catechol) isomers, providing mechanistic insights into the inhibition of metalloenzymes.

Chemical Architecture & Physicochemical Properties[3][4][5]

Structural Significance

The molecule consists of a resorcinol core (1,3-dihydroxybenzene) coupled to a hydroxamic acid functional group (-CONHOH).

- **Hydroxamic Acid Moiety:** Acts as a bidentate ligand capable of chelating transition metals (Fe^{3+} , Zn^{2+} , Ni^{2+}) with high affinity. This is the primary pharmacophore for inhibiting metalloenzymes like Ribonucleotide Reductase (RNR) and Matrix Metalloproteinases (MMPs).
- **Resorcinol Core:** Unlike Didox (3,4-substitution), the 3,5-substitution pattern lacks the ability to form an ortho-quinone methide intermediate easily. This alters the redox potential and stability of the radical species formed during oxidative quenching.

Physicochemical Profile

Property	Value / Description
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, Ethanol, Methanol; Sparingly soluble in water (pH dependent)
pKa (Hydroxamic)	~8.8 - 9.2 (NH-OH group)
pKa (Phenolic)	~9.4 (Resorcinol OH)
Stability	Susceptible to hydrolysis in strong acid/base; sensitive to oxidation (turns brown/pink upon air exposure)

Mechanism of Action: Ribonucleotide Reductase Inhibition

The primary biological target of **N,3,5-trihydroxybenzamide** is Ribonucleotide Reductase (RNR), the rate-limiting enzyme in DNA synthesis that converts ribonucleotides to

deoxyribonucleotides.

The Radical Scavenging Mechanism

Mammalian RNR (Class Ia) relies on a stable tyrosyl radical (Tyr•) generated by a diferric iron center ($\text{Fe}^{3+}\text{-O-Fe}^{3+}$) in the R2 subunit. **N,3,5-trihydroxybenzamide** inhibits RNR via a one-electron reductive quenching mechanism:

- Diffusive Entry: The hydroxamic acid penetrates the hydrophobic pocket of the R2 subunit.
- Radical Quenching: The hydroxamic acid group donates an electron (and proton) to the tyrosyl radical, reducing it back to tyrosine.
- Radical Formation: The drug itself becomes a transient nitroxide or phenoxy radical.
- Enzyme Deactivation: Loss of the catalytic Tyr• renders the RNR enzyme inactive, halting dNTP production and arresting cells in the S-phase.

Chelation vs. Radical Scavenging

While hydroxamic acids are potent chelators, kinetic data suggests that for benzohydroxamic acids, radical scavenging is the dominant inhibition mechanism, with iron chelation playing a secondary or stabilizing role.

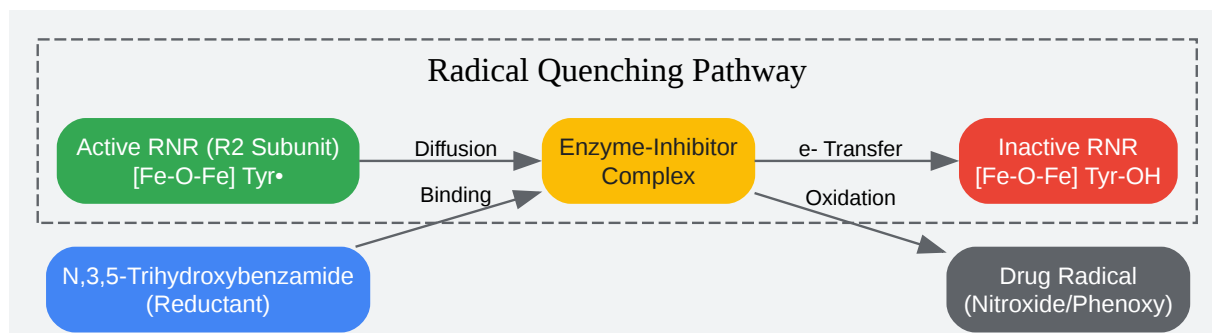
SAR: The "Resorcinol vs. Catechol" Effect

The potency of hydroxybenzohydroxamic acids correlates with their one-electron oxidation potential (

).

- Didox (3,4-OH): The ortho-hydroxyls allow for stabilization of the resulting radical via hydrogen bonding and resonance, making it a more potent reducing agent (lower).
- 3,5-DHBA: The meta-hydroxyls cannot stabilize the radical as effectively as the ortho arrangement. Consequently, 3,5-DHBA typically exhibits a higher IC_{50} (lower potency)

against RNR compared to Didox or Trimidox. This makes it an excellent negative control or comparator in mechanistic studies.



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Figure 1: Mechanism of Ribonucleotide Reductase inactivation by **N,3,5-trihydroxybenzamide** via tyrosyl radical reduction.

Synthesis & Manufacturing Protocols

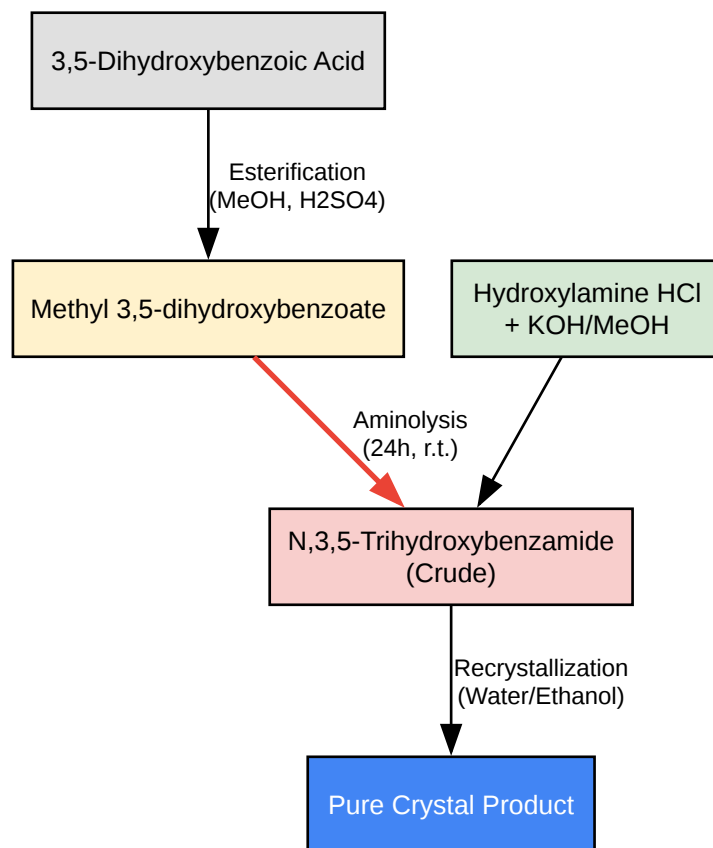
The synthesis of **N,3,5-trihydroxybenzamide** is best achieved via the aminolysis of methyl 3,5-dihydroxybenzoate. This method avoids the harsh conditions of acid chloride generation, which can degrade the phenolic groups.

Synthesis Workflow (Route A: Ester Aminolysis)

Reagents:

- Methyl 3,5-dihydroxybenzoate (Starting Material)
- Hydroxylamine hydrochloride ()
- Potassium Hydroxide (KOH) or Sodium Methoxide ()
- Methanol (Anhydrous)

Reaction Scheme:



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Figure 2: Synthetic pathway from benzoic acid precursor to final hydroxamic acid.

Detailed Protocol: Ester Aminolysis Method

Step 1: Preparation of Hydroxylamine Base

- Dissolve 13.9 g (0.2 mol) of hydroxylamine hydrochloride in 100 mL of warm methanol.
- In a separate flask, dissolve 11.2 g (0.2 mol) of KOH in 50 mL of methanol.
- Cool both solutions to <10°C.
- Add the KOH solution to the hydroxylamine solution dropwise.
- Filter off the precipitated KCl salt. Use the filtrate (free

) immediately.

Step 2: Condensation

- Add 0.1 mol of Methyl 3,5-dihydroxybenzoate to the hydroxylamine filtrate.
- Stir the mixture at room temperature for 24–48 hours. Monitor via TLC (Solvent: Ethyl Acetate/Methanol 9:1).
- The solution may darken slightly due to phenolic oxidation; maintain an inert atmosphere () if high purity is required.

Step 3: Isolation and Purification

- Acidify the reaction mixture carefully with dilute HCl to pH ~5–6.
- Concentrate the solvent under reduced pressure (Rotavap) until a precipitate forms.
- Filter the solid.
- Recrystallization: Dissolve the crude solid in a minimum amount of boiling water (or 10% ethanol/water). Add activated charcoal to remove colored oxidation byproducts if necessary. Filter hot and cool slowly to 4°C.
- Collect crystals and dry under vacuum over

.

Experimental Protocols for Biological Validation

Protocol: DPPH Radical Scavenging Assay

This assay validates the antioxidant capacity of the compound, a proxy for its ability to quench the RNR tyrosyl radical.

Materials:

- DPPH (2,2-diphenyl-1-picrylhydrazyl)

- Methanol (HPLC grade)
- Spectrophotometer (nm)

Procedure:

- Stock Preparation: Prepare a 0.1 mM solution of DPPH in methanol (purple color).
- Sample Preparation: Prepare serial dilutions of **N,3,5-trihydroxybenzamide** in methanol (e.g., 10, 25, 50, 100, 200 μ M).
- Reaction: Mix 1 mL of sample with 3 mL of DPPH stock.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure Absorbance at 517 nm ().
- Control: Measure Absorbance of DPPH + Methanol only ().
- Calculation:

Note: Expect an IC_{50} higher than Didox due to the meta-substitution pattern.

Protocol: RNR Inhibition Assay (Spectrophotometric)

Direct measurement of dCDP formation using $[^3H]$ -CDP is the gold standard, but a spectrophotometric coupled assay can be used for screening.

Principle: Measure the oxidation of NADPH in the presence of Thioredoxin (Trx), Thioredoxin Reductase (TrxR), and RNR.

Reaction Mix (100 μ L):

- RNR Enzyme (Recombinant R1 + R2 subunits)

- Substrate: CDP (1 mM)
- Effector: ATP (3 mM)
- Reductant System: NADPH (0.2 mM), Trx (5 μ M), TrxR (0.5 μ M)
- Buffer: 50 mM HEPES, pH 7.6, 15 mM
 , 1 mM EDTA.

Steps:

- Pre-incubate RNR with **N,3,5-trihydroxybenzamide** (var. conc.) for 10 min at 37°C.
- Initiate reaction by adding CDP.
- Monitor decrease in Absorbance at 340 nm (oxidation of NADPH).
- Calculate slope (

) compared to vehicle control.

Comparative Data: Hydroxamic Acid Analogs

The following table summarizes the structural and functional differences between the key benzohydroxamic acid derivatives.

Compound	Common Name	Substitution	RNR IC ₅₀ (L1210 Cells)*	Radical Stability
N,3,4-Trihydroxybenzamide	Didox	3,4-Di-OH (Catechol)	~ 5–10 μ M	High (Ortho-stabilized)
N,3,4,5-Tetrahydroxybenzamide	Trimidox	3,4,5-Tri-OH (Galloyl)	~ 2–5 μ M	Very High
N,3,5-Trihydroxybenzamide	3,5-DHBA	3,5-Di-OH (Resorcinol)	~ 50–100 μ M	Low (Meta-unstable)
Hydroxyurea	HU	None (Aliphatic)	~ 100–300 μ M	Low

*Note: IC₅₀ values are approximate and dependent on cell line and assay conditions. 3,5-DHBA is consistently less potent than Didox due to the lack of ortho-quinone stabilization.

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Sources

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- 2. [3,5-DIHYDROXYBENZOHYDROXAMIC ACID](#)|[3,5-DIHYDROXYBENZOHYDROXAMIC ACID\(30697-84-8\)](#)的供应商，生产企业，生产厂家 [[m.chemicalbook.com](https://www.m-chemicalbook.com)]
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